

A Comparative Guide to the Quantification of Desfuroylceftiofur: Accuracy and Precision in Focus

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Compound of Interest

Compound Name: Desfuroylceftiofur

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The accurate and precise quantification of **Desfuroylceftiofur** (DFC), the primary active metabolite of the cephalosporin antibiotic ceftiofur, is paramount in pharmacokinetic studies, residue analysis, and drug development. This guide provides an objective comparison of common analytical methods for DFC quantification, supported by experimental data to aid researchers in selecting the most appropriate technique for their specific needs.

Overview of Quantification Methods

The principal analytical techniques for the quantification of DFC and its derivatives, such as **desfuroylceftiofur** acetamide (DCA), include High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Microbiological assays also offer a method for determining the bioactivity of ceftiofur and its active metabolites. Each method presents distinct advantages in terms of sensitivity, specificity, and throughput.

Comparative Performance Data

The following tables summarize the performance characteristics of various DFC quantification methods as reported in the scientific literature.

Table 1: Performance of HPLC-UV Methods for **Desfuroylceftiofur** Quantification

Matrix	Analyte	Linearity Range (µg/mL)	Recovery (%)	Intra-assay Precision (%RSD)	Inter-assay Precision (%RSD)	LOQ (µg/mL)	Citation
Plasma	Desfuroyl ceftiofur Acetamide	0.1 – 100	95 - 104	0.7 - 7.7	3.6 - 8.8	0.1	[1]
Plasma	Desfuroyl ceftiofur	0.6 - 20	99.7 - 106.59	< 7.8	< 7.8	Not Reported	[2]
Bovine Milk	Ceftiofur	1 - 10	95.9 - 97.0	2.51 - 3.69	Not Reported	0.05	[3]
Bovine Serum	Ceftiofur	10	90.4	5.29	Not Reported	0.05	[3]
Drug Substance	Ceftiofur Sodium	20 - 120	Not Reported	Good	Good	Not Reported	[4]
Veterinary Oily Suspension	Ceftiofur HCl	0.01 – 0.16 mg/ml	100.1 - 101.3	< 2	Not Reported	0.01 mg/ml	[5]

Table 2: Performance of LC-MS/MS Methods for **Desfuroylceftiofur** Quantification

Matrix	Analyte	Linearity Range (ng/g or ng/mL)	Recovery (%)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	LOQ (ng/g or ng/mL)	Citation
Porcine Feces	Desfuroyl ceftiofur acetamide	30 - 2000	Within specified ranges	Within specified ranges	Within specified ranges	Not specified	[6][7]
Bovine Raw Milk	Desfuroyl ceftiofur-acetamide (DCA)	0.1 - 50 µg/kg	82.52 - 105.86	2.95 - 9.82	6.41 - 7.43	0.1 µg/kg	[8]
Cow Milk	Ceftiofur	1.701 - 10.13 (matrix-matched)	Not Reported	Not Reported	Not Reported	1.701 (ESI+), 10.13 (ESI-)	[9]
Bovine Tissues (Kidney, Liver, Muscle)	Desfuroyl ceftiofur Cysteine Disulfide (DCCD)	Not Reported	97 - 107	3.4 - 11.0	3.4 - 11.0	Not Reported	[10]

Table 3: Performance of a Microbiological Assay for Ceftiofur and its Metabolites

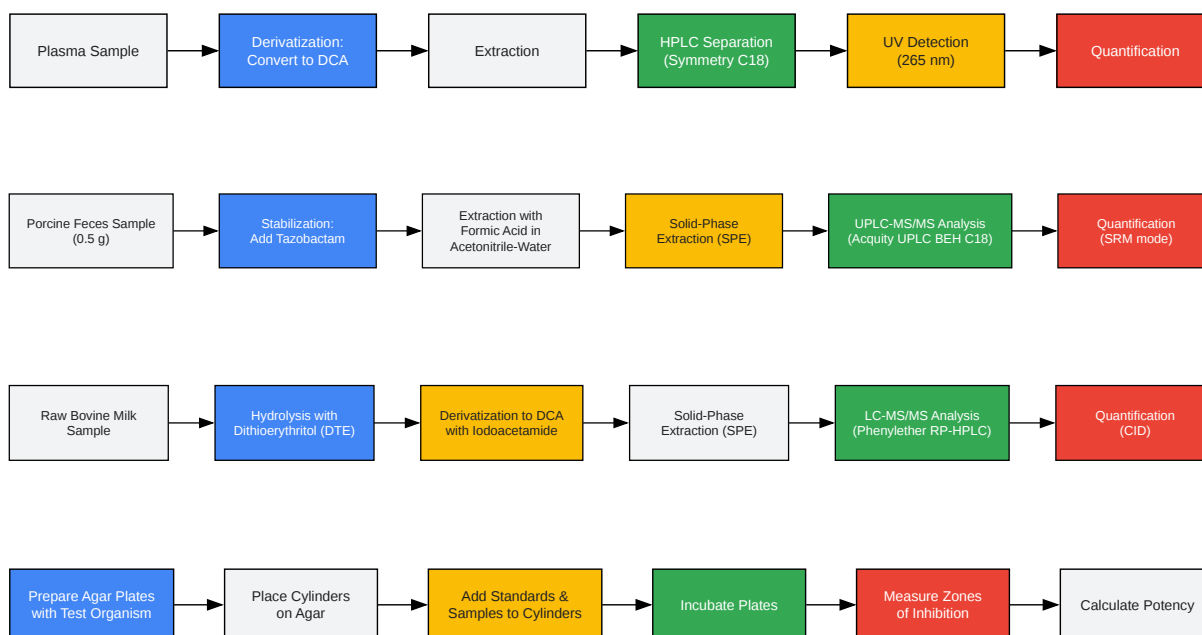
Method	Test Organism	Linearity Range (µg/mL)	Precision (%RSD)	Notes	Citation
Cylinder Plate Assay	Micrococcus luteus ATCC 10240	2.0 - 8.0	0.6 - 0.8 (intra-analyst), 1.0 - 1.1 (inter-day), 0.8 (inter-analyst)	Quantifies the bioactivity of ceftiofur and its active metabolites.	[11][12]

Experimental Workflows and Protocols

Detailed methodologies are crucial for reproducing and comparing analytical results. The following sections provide an overview of the experimental protocols for the discussed quantification methods.

HPLC-UV Quantification of Desfuoylceftiofur Acetamide in Plasma

This method involves a derivatization step to convert ceftiofur and its **desfuoylceftiofur** metabolites into a stable acetamide derivative for quantification.^[1]



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References

- 1. trace.tennessee.edu [trace.tennessee.edu]
- 2. actavet.org [actavet.org]
- 3. Determination of ceftiofur and its metabolite desfuroylceftiofur in bovine serum and milk by ion-paired liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. repository.najah.edu [repository.najah.edu]
- 6. Development and Validation of Liquid Chromatography-Tandem Mass Spectrometry Methods for the Quantification of Cefquinome, Ceftiofur, and Desfuroylceftiofuracetamide in Porcine Feces with Emphasis on Analyte Stability - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. A Novel and Sensitive LC-MS/MS Method for the Quantitation of Ceftiofur in Pharmaceutical Preparations and Milk Samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. researchgate.net [researchgate.net]
- 12. Development of a microbiological assay to determine the potency of ceftiofur sodium powder - PubMed [pubmed.ncbi.nlm.nih.gov]
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